

# An In-depth Technical Guide to Chlorodiisopropylphosphine

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## Compound of Interest

Compound Name: Chlorodiisopropylphosphine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **chlorodiisopropylphosphine**, a versatile organophosphorus compound. It covers its chemical structure, physicochemical properties, synthesis, key reactions, and applications, with a focus on information relevant to research and development.

## Chemical Structure and Properties

**Chlorodiisopropylphosphine**, with the chemical formula  $C_6H_{14}ClP$ , is an organophosphorus compound where a central phosphorus atom is bonded to two isopropyl groups and one chlorine atom.<sup>[1]</sup> It is a colorless to light yellow liquid that is reactive with water and oxygen.<sup>[1]</sup> <sup>[2]</sup> Its structure makes it a valuable precursor for the synthesis of a wide range of phosphine ligands and other organophosphorus compounds.<sup>[2]</sup><sup>[3]</sup>

Below is a diagram illustrating the chemical structure of **chlorodiisopropylphosphine**.

Caption: Chemical structure of **Chlorodiisopropylphosphine**.

## Physicochemical Data

The following table summarizes the key physicochemical properties of **chlorodiisopropylphosphine**.

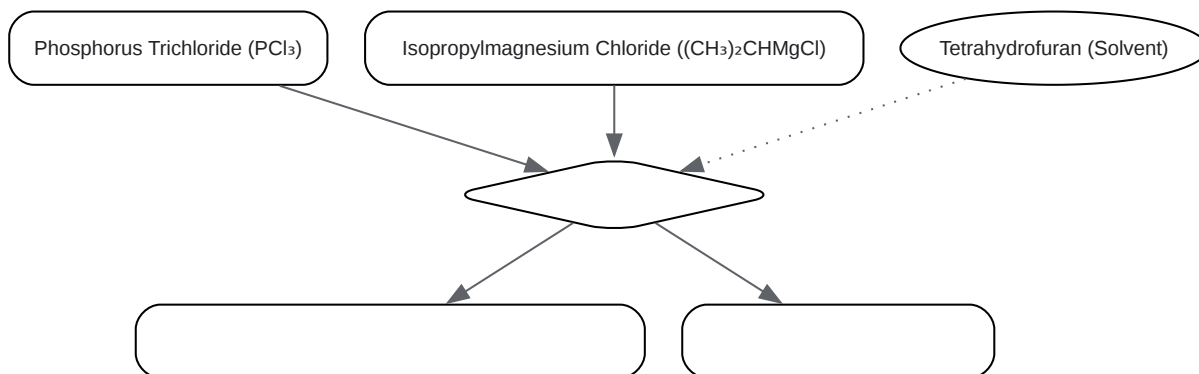
Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>14</sub> ClP	[1][2]
Molecular Weight	152.60 g/mol	[1][4]
Appearance	Colorless to slightly yellow liquid	[2][5]
Density	0.959 g/mL at 25 °C	[1][5]
Boiling Point	46-47 °C at 10 mmHg; 69 °C at 33 mmHg; 158 °C (lit.)	[1][2][5]
Refractive Index	n <sub>20</sub> /D 1.475 (lit.)	[6]
Flash Point	4 °C (39.2 °F) - closed cup	[6][7]
Solubility	Reacts with water	[1]
CAS Number	40244-90-4	[1][2]

## Synthesis of Chlorodiisopropylphosphine

The primary method for synthesizing **chlorodiisopropylphosphine** is through the reaction of phosphorus trichloride (PCl<sub>3</sub>) with a Grignard reagent, specifically isopropylmagnesium chloride ((CH<sub>3</sub>)<sub>2</sub>CHMgCl).<sup>[1]</sup> This reaction provides a good yield of the monochloro derivative compared to reactions with less sterically hindered Grignard reagents.<sup>[1]</sup> Tetrahydrofuran (THF) is a commonly used solvent for this synthesis.<sup>[8]</sup>

The overall reaction is as follows:  $\text{PCl}_3 + 2 (\text{CH}_3)_2\text{CHMgCl} \rightarrow [(\text{CH}_3)_2\text{CH}]_2\text{PCl} + 2 \text{MgCl}_2$ <sup>[1]</sup>

Below is a diagram illustrating the synthesis workflow.



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Caption: Synthesis of **Chlorodiisopropylphosphine** via Grignard Reaction.

## Experimental Protocol: Synthesis of Chlorodiisopropylphosphine

This protocol is based on the Grignard reaction method.<sup>[1][8]</sup>

Materials:

- Phosphorus trichloride (PCl<sub>3</sub>)
- Isopropylmagnesium chloride ((CH<sub>3</sub>)<sub>2</sub>CHMgCl) or Magnesium turnings and Isopropyl chloride
- Anhydrous tetrahydrofuran (THF)
- Reaction flask (e.g., three-necked round-bottom flask)
- Condenser
- Dropping funnel
- Inert atmosphere (e.g., nitrogen or argon)

#### Procedure:

- Preparation of Grignard Reagent (if not commercially available):
  - In a flame-dried, three-necked flask under an inert atmosphere, add magnesium turnings.
  - Add a small amount of a solution of isopropyl chloride in anhydrous THF to initiate the reaction (a crystal of iodine can be used as an initiator).
  - Once the reaction starts, add the remaining isopropyl chloride solution dropwise at a rate that maintains a gentle reflux.
  - After the addition is complete, continue to stir the mixture until the magnesium is consumed.
- Reaction with Phosphorus Trichloride:
  - Cool the freshly prepared Grignard reagent in an ice bath.
  - Add a solution of phosphorus trichloride in anhydrous THF dropwise to the stirred Grignard reagent. The molar ratio of  $\text{PCl}_3$  to the Grignard reagent should be approximately 1:2.<sup>[1]</sup>
  - Control the rate of addition to maintain the reaction temperature. A temperature of  $-30\text{ }^\circ\text{C}$  has been reported to be optimal.<sup>[8]</sup>
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional period (e.g., 30 minutes).<sup>[8]</sup>
- Work-up and Purification:
  - The resulting mixture contains the product and magnesium chloride salts.
  - Filter the mixture under an inert atmosphere to remove the salts.
  - Wash the filter cake with anhydrous THF.
  - Remove the solvent from the filtrate under reduced pressure.

- The crude product can be purified by vacuum distillation to yield pure **chlorodiisopropylphosphine**.

Spectroscopic Characterization: The structure and purity of the synthesized **chlorodiisopropylphosphine** can be confirmed using spectroscopic methods such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and  $^{31}\text{P}$  NMR.[9][10]

## Key Reactions and Applications

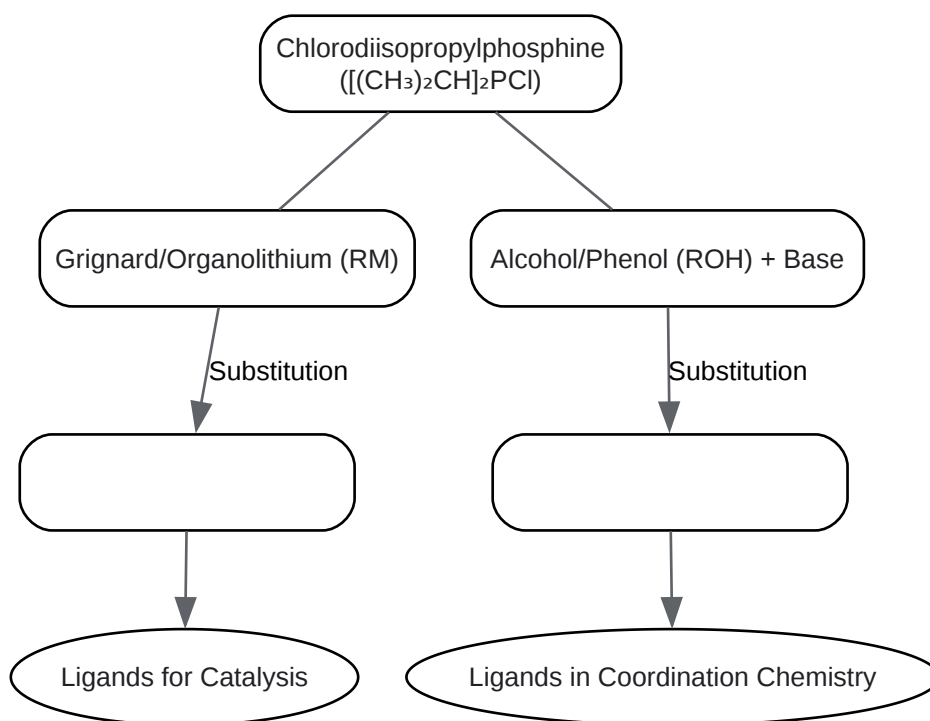
**Chlorodiisopropylphosphine** is a versatile reagent used in a variety of chemical transformations.[2]

- **Synthesis of Tertiary Phosphines:** It reacts with Grignard reagents or organolithium compounds (RM) to produce tertiary phosphines ( $[(\text{CH}_3)_2\text{CH}]_2\text{PR}$ ).[1] These phosphines are widely used as ligands in catalysis.[2][3]
- **Synthesis of Phosphinites:** It reacts with alcohols (ROH) or phenols, typically in the presence of a base, to form phosphinites ( $[(\text{CH}_3)_2\text{CH}]_2\text{POR}$ ).[1] Phosphinites also serve as important ligands in coordination chemistry.[1]

Applications:

- **Catalysis:** As a precursor to phosphine ligands, it is crucial in the development of catalysts for organic synthesis, including cross-coupling reactions and polymer chemistry.[2][7]
- **Pharmaceutical Development:** The compound is used in the synthesis of active pharmaceutical ingredients (APIs).[2]
- **Materials Science:** It is employed in the creation of advanced materials, such as polymers and flame retardants.[3][5]
- **Chemical Biology:** It is used in research involving phosphine chemistry to understand biological processes.[2]

The following diagram illustrates the main reaction pathways of **chlorodiisopropylphosphine**.



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Caption: Key Reactions of **Chlorodiisopropylphosphine**.

## Safety and Handling

**Chlorodiisopropylphosphine** is a hazardous chemical and must be handled with appropriate safety precautions.

- Hazards: It is a highly flammable liquid and vapor (H225) and causes severe skin burns and eye damage (H314).[1][4][6] It reacts with water, releasing toxic and corrosive hydrogen chloride gas.[1]
- Handling:
  - Work in a well-ventilated fume hood.
  - Use personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[6]
  - Keep away from heat, sparks, and open flames.[6]

- Store in a cool, dry place under an inert atmosphere.[5]
- Handle and store away from water and moisture.

## Conclusion

**Chlorodiisopropylphosphine** is a fundamental building block in organophosphorus chemistry. Its reactivity allows for the synthesis of a diverse range of phosphine ligands and other valuable compounds. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective use in research and development, particularly in the fields of catalysis, materials science, and pharmaceuticals.

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## References

- 1. Chlorodiisopropylphosphine - Wikipedia [en.wikipedia.org]
- 2. chemimpex.com [chemimpex.com]
- 3. Chlorodiisopropylphosphine CAS#: 40244-90-4 [amp.chemicalbook.com]
- 4. Chlorodiisopropylphosphine | C<sub>6</sub>H<sub>14</sub>CIP | CID 538967 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Chlorodiisopropylphosphine | 40244-90-4 [chemicalbook.com]
- 6. 96%, liquid | Sigma-Aldrich [sigmaaldrich.com]
- 7. 96%, liquid | Sigma-Aldrich [sigmaaldrich.com]
- 8. CN1724548A - The synthetic method of diisopropyl phosphine chloride - Google Patents [patents.google.com]
- 9. spectrabase.com [spectrabase.com]
- 10. spectrabase.com [spectrabase.com]
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